

Cicletanine-d4 Hydrochloride: Core Properties and Applications

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cicletanine-d4 Hydrochloride

CAS No.: 1189491-41-5

Cat. No.: S864552

Get Quote

The following table summarizes the fundamental information for the deuterated standard, **Cicletanine-d4 hydrochloride**, which is crucial for analytical method development [1] [2] [3].

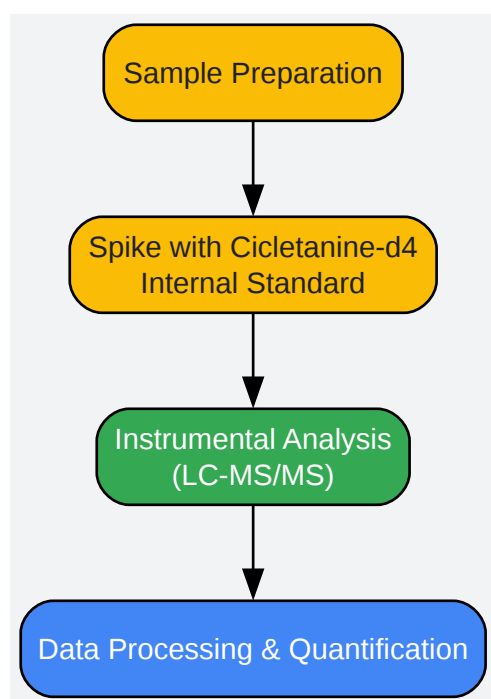
Property	Description
Chemical Name	Cicletanine-d4 Hydrochloride
CAS Number	1189491-41-5 [1] [2] [3]
Molecular Formula	$C_{14}H_9D_4Cl_2NO_2$ [1] [2] [3]
Molecular Weight	302.19 g/mol [1] [2] [3]
Primary Application	Internal Standard for quantitative analysis (LC-MS, GC-MS, NMR) [2]
Supplier Examples	MedChemExpress, Santa Cruz Biotechnology, Pharmaffiliates, SynZeal [1] [4] [2]

This deuterated compound is a stable isotope-labeled analog of Cicletanine, an antihypertensive drug that acts directly on vascular smooth muscle [5]. Its primary role in analytics is to serve as an **internal standard**,

which corrects for variability in sample preparation and instrument response, thereby improving the accuracy and precision of quantitative assays [2].

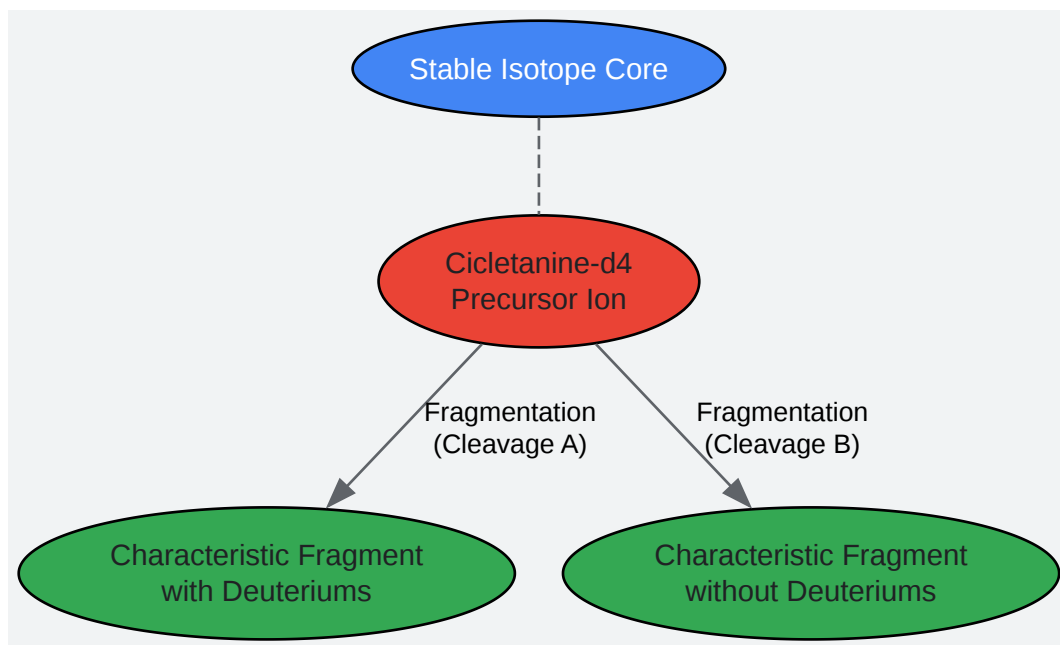
Proposed Analytical Workflow and Fragmentation Pathway

To help visualize the general analytical process and the rationale for using a deuterated standard, you can refer to the following diagrams.



[Click to download full resolution via product page](#)

Diagram 1: Generic workflow for bioanalysis using a deuterated internal standard.



Click to download full resolution via product page

Diagram 2: Conceptual fragmentation pathways. The deuterium labels ensure a predictable mass shift in fragments, allowing the internal standard to be distinguished from the non-deuterated analyte.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Pharmaffiliates Cicletanine -impurities | Pharmaffiliates En... [pharmaffiliates.com]
2. Cicletanine-d4 hydrochloride | Stable Isotope [medchemexpress.com]
3. - Cicletanine Hydrochloride | SCBT - Santa Cruz Biotechnology d 4 [scbt.com]
4. | SynZeal Cicletanine [synzeal.com]
5. General pharmacology of cicletanine [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Cicletanine-d4 Hydrochloride: Core Properties and Applications]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b864552#analytical-method-development-cicletanine-d4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com